

physical and chemical properties of N-(3-bromophenyl)acetamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-(3-bromophenyl)acetamide

Cat. No.: B1265513

[Get Quote](#)

An In-depth Technical Guide on N-(3-bromophenyl)acetamide

Audience: Researchers, scientists, and drug development professionals.

This document provides a comprehensive technical overview of the physical and chemical properties, synthesis, and analysis of **N-(3-bromophenyl)acetamide**, a key intermediate in organic and pharmaceutical synthesis.

Chemical Identity

N-(3-bromophenyl)acetamide, also known as 3'-bromoacetanilide, is an aromatic amide. Its identity is well-defined by various chemical identifiers.

Identifier	Value
IUPAC Name	N-(3-bromophenyl)acetamide[1]
CAS Number	621-38-5[1][2][3][4]
Molecular Formula	C ₈ H ₈ BrNO[1][2][3][5]
SMILES	CC(=O)NC1=CC(=CC=C1)Br[1]
InChIKey	XXHOHJTVFUJJMT-UHFFFAOYSA-N[1][3][5]

Physical Properties

The compound is typically a solid at room temperature with defined physical characteristics. It is described as appearing as white needle-like crystals or a yellow to brown solid.[2][4][6] It is soluble in ethanol and ether but insoluble in water.[2]

Property	Value
Molecular Weight	214.06 g/mol [1][2][5]
Melting Point	87-89 °C[2][4][6]
Boiling Point	349.2 ± 25.0 °C (Predicted)[2][4][6]
Density	1.5097 g/cm ³ (Rough Estimate)[2][4][6]
pKa	14.45 ± 0.70 (Predicted)[2][4][6]
Refractive Index	1.6120 (Estimate)[2][4][6]

Chemical Properties and Reactivity

N-(3-bromophenyl)acetamide serves as a valuable intermediate in organic synthesis.[2] Its chemical reactivity is centered around the amide linkage and the substituted aromatic ring. It is a precursor for the synthesis of other complex molecules, including N-{5-bromo-2-nitrophenyl}acetamide and 3-bromo-4-nitroaniline.[2] For optimal stability, it should be stored in a dry, sealed container at room temperature.[2][4][6]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **N-(3-bromophenyl)acetamide**.

Spectroscopic Data	Information
¹ H NMR	Spectral data is available and has been recorded on instruments such as the Bruker AM-300.[1]
¹³ C NMR	Spectral data is available for carbon framework analysis.[1]
Mass Spectrometry	Electron Ionization (EI) mass spectra are available.[1][3] The ionization energy has been determined to be 8.6 ± 0.2 eV.[7]
Infrared (IR) Spectroscopy	Vapor phase IR spectra are available for functional group identification.[1]

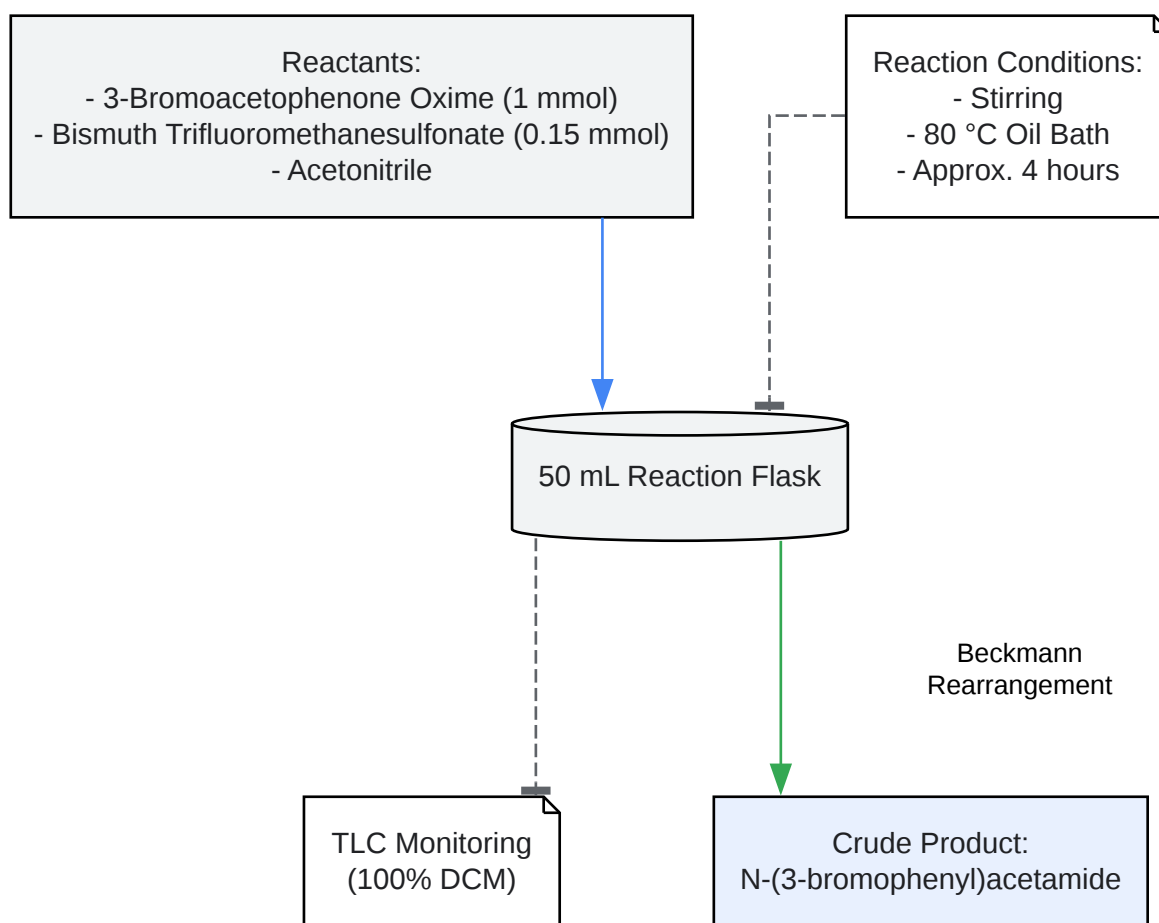
Experimental Protocols

Synthesis from 3-Bromoacetophenone Oxime

A documented method for the synthesis of **N-(3-bromophenyl)acetamide** involves a Beckmann rearrangement of 3-bromoacetophenone oxime.[2]

Methodology:

- A solution of 3-bromoacetophenone oxime (0.21g, 1 mmol) in 2 mL of acetonitrile is added to a 50 mL reaction flask.[2]
- Under stirring, bismuth trifluoromethanesulfonate (0.10g, 0.15 mmol) dissolved in 1 mL of acetonitrile is introduced, followed by an additional 2-3 mL of acetonitrile.[2] The solution typically becomes a slightly white suspension.[2]
- The reaction mixture is heated in an oil bath at 80 °C.[2]
- The reaction progress is monitored by Thin-Layer Chromatography (TLC) using 100% dichloromethane (DCM) as the mobile phase.[2] The reaction is typically complete in approximately 4 hours.[2]



[Click to download full resolution via product page](#)

Diagram 1: Synthesis workflow for **N-(3-bromophenyl)acetamide**.

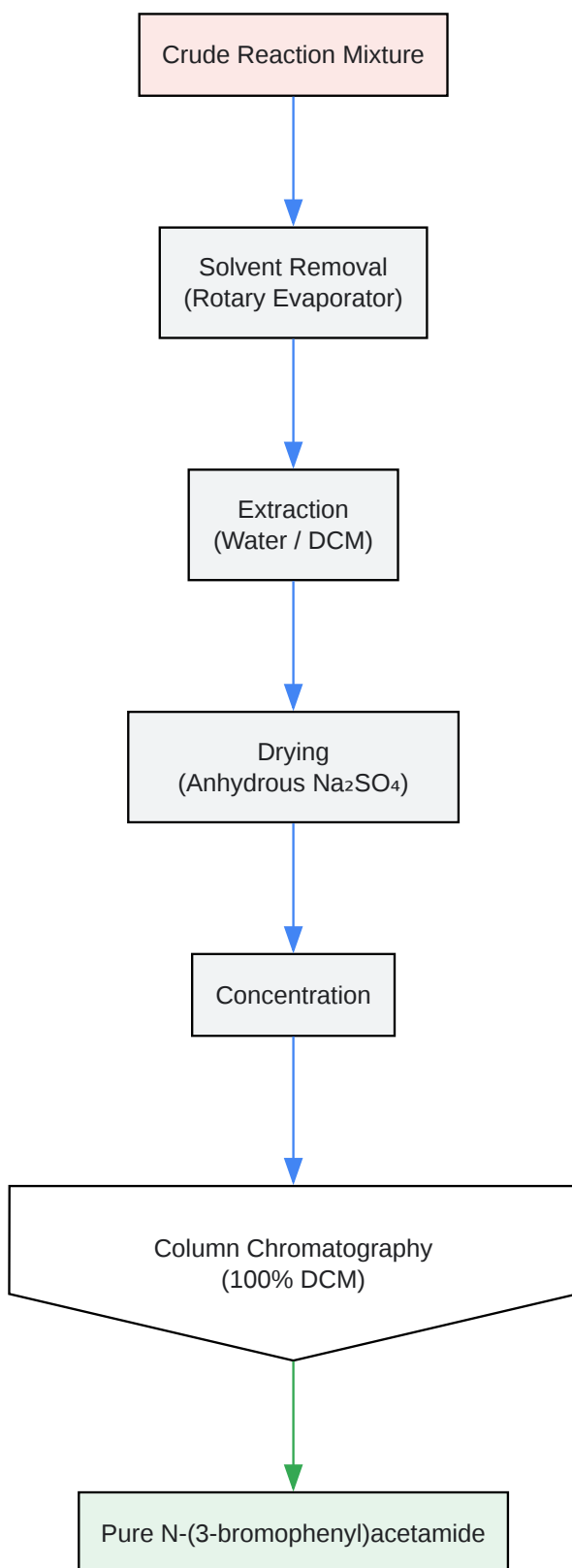
Post-Reaction Workup and Purification

Following the synthesis, a standard workup and purification procedure is employed to isolate the final product.[2]

Methodology:

- After the reaction is complete, heating is stopped, and the solvent is removed using a rotary evaporator.[2]
- The residue is subjected to extraction using water and dichloromethane (DCM).[2]
- The organic phases from the extraction are combined and dried over anhydrous sodium sulfate (Na_2SO_4).[2]

- The drying agent is removed by filtration, and the filtrate is concentrated.[2]
- The crude product is purified by column chromatography using 100% DCM as the eluent.[2]
- The solvent is removed from the pure fractions, and the final product is dried to yield **N-(3-bromophenyl)acetamide**. [2] A yield of around 60% has been reported with this method.[2]



[Click to download full resolution via product page](#)

Diagram 2: Purification workflow for **N-(3-bromophenyl)acetamide**.

Safety and Handling

N-(3-bromophenyl)acetamide is classified as an irritant and requires careful handling.[2][4][6]

The following GHS hazard statements apply.

Hazard Code	Statement
H302	Harmful if swallowed[1]
H315	Causes skin irritation[1]
H319	Causes serious eye irritation[1]
H335	May cause respiratory irritation[1]

Standard laboratory safety protocols, including the use of personal protective equipment (gloves, safety glasses, lab coat), should be followed. Work should be conducted in a well-ventilated area or a fume hood.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-(3-Bromophenyl)acetamide | C₈H₈BrNO | CID 12123 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- 3. Acetamide, N-(3-bromophenyl)- [webbook.nist.gov]
- 4. 621-38-5 CAS MSDS (3'-BROMOACETANILIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. Acetamide, N-(3-bromophenyl)- (CAS 621-38-5) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 6. 3'-BROMOACETANILIDE | 621-38-5 [chemicalbook.com]
- 7. Acetamide, N-(3-bromophenyl)- [webbook.nist.gov]

- To cite this document: BenchChem. [physical and chemical properties of N-(3-bromophenyl)acetamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265513#physical-and-chemical-properties-of-n-3-bromophenyl-acetamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com